

2-Morpholinopyrimidin-5-ylboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Morpholinopyrimidin-5-ylboronic acid

Cat. No.: B1487495

[Get Quote](#)

In-Depth Technical Guide: 2-Morpholinopyrimidin-5-ylboronic acid Introduction

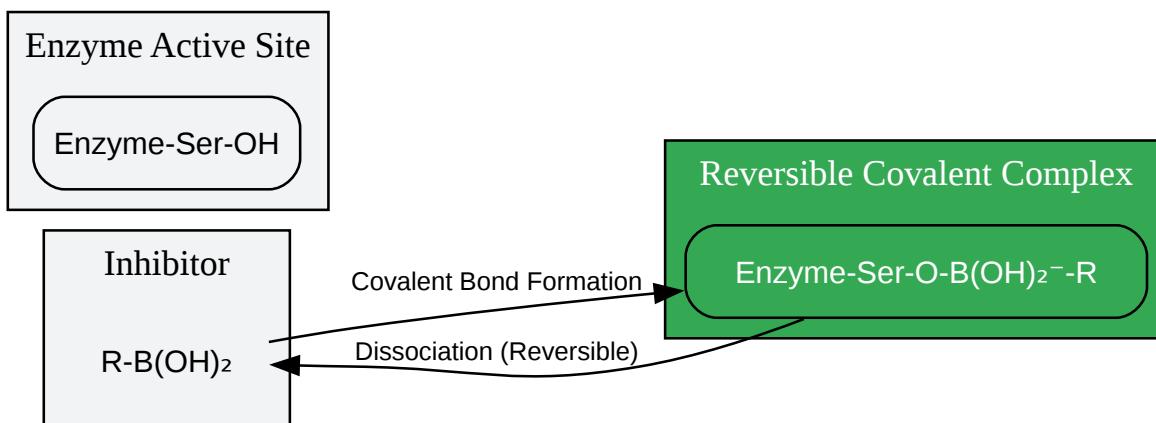
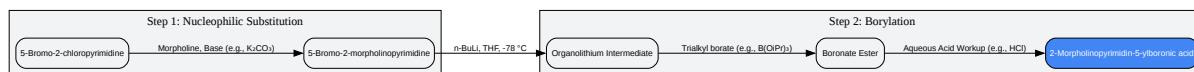
2-Morpholinopyrimidin-5-ylboronic acid is a specialized heterocyclic compound that has garnered significant interest within the drug discovery and medicinal chemistry sectors. Its unique structure, combining a pyrimidine core, a morpholine substituent, and a reactive boronic acid moiety, makes it a highly valuable building block for the synthesis of complex molecular architectures. This guide provides an in-depth analysis of its chemical properties, synthesis, and critical applications, with a focus on its role in the development of targeted therapeutics, particularly kinase inhibitors.

Part 1: Core Molecular Attributes

The foundational step in utilizing any chemical reagent is a thorough understanding of its fundamental physicochemical properties. **2-Morpholinopyrimidin-5-ylboronic acid** is a solid at room temperature and is identified by the CAS Number 870521-33-8. Its structural and molecular details are summarized below.

Molecular Structure and Identity

The structure features a central pyrimidine ring, which is a π -deficient heterocycle. At the 2-position, it is substituted with a morpholine ring, and at the 5-position, with a boronic acid group $[-\text{B}(\text{OH})_2]$.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [2-Morpholinopyrimidin-5-ylboronic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1487495#2-morpholinopyrimidin-5-ylboronic-acid-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com